

6 β -Hydroxy-ethinylestradiol: A Technical Guide for Drug Development Professionals

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Compound of Interest

Compound Name: 6beta-Hydroxy-ethinylestradiol

CAS No.: 56324-28-8

Cat. No.: B124935

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This guide provides an in-depth technical overview of 6 β -Hydroxy-ethinylestradiol, a key metabolite of the synthetic estrogen ethinylestradiol. Designed for researchers, scientists, and drug development professionals, this document delves into the core chemical properties, metabolic pathways, analytical methodologies, and the emerging significance of this compound in the context of drug metabolism and safety assessment.

Executive Summary

6 β -Hydroxy-ethinylestradiol is a hydroxylated metabolite of ethinylestradiol, a widely prescribed component of oral contraceptives. The formation of this metabolite is primarily catalyzed by the cytochrome P450 enzyme system, with a significant contribution from the CYP3A4 isozyme. Understanding the biotransformation of ethinylestradiol, including the generation of 6 β -Hydroxy-ethinylestradiol, is critical for evaluating potential drug-drug interactions and assessing the safety and efficacy of co-administered therapeutic agents. This guide will explore the scientific underpinnings of its formation, state-of-the-art analytical techniques for its quantification, and its potential application as a biomarker for CYP3A4 activity.

Introduction to 6 β -Hydroxy-ethinylestradiol

6 β -Hydroxy-ethinylestradiol is a phase I metabolite of ethinylestradiol, formed through an oxidative process in the liver. Its chemical structure and properties are fundamental to its biological behavior and the analytical strategies employed for its detection.

Chemical Properties and Structure

The key chemical identifiers and properties of 6 β -Hydroxy-ethinylestradiol are summarized in the table below.

Property	Value	Source
IUPAC Name	(6R,8R,9S,13S,14S,17R)-17-ethynyl-13-methyl-7,8,9,11,12,14,15,16-octahydro-6H-cyclopenta[a]phenanthrene-3,6,17-triol	[1]
Molecular Formula	C ₂₀ H ₂₄ O ₃	[1]
Molecular Weight	312.4 g/mol	[1]
CAS Number	56324-28-8	[1]

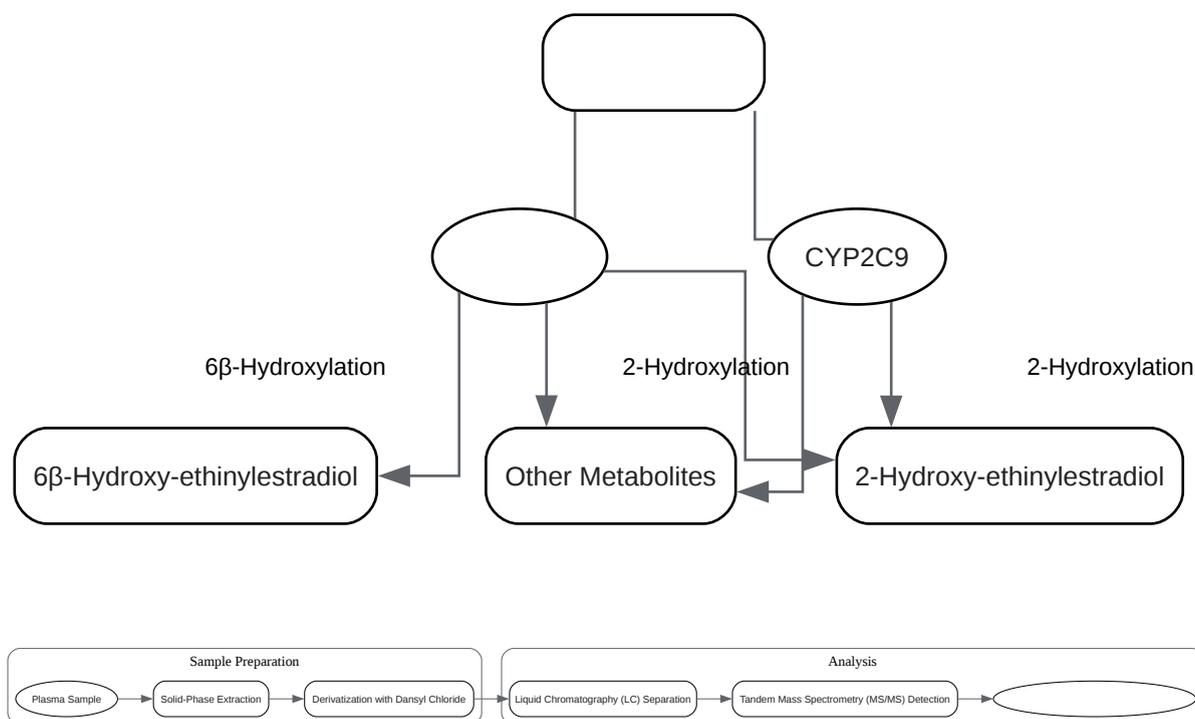
Biosynthesis and Metabolism of Ethinylestradiol

The biotransformation of ethinylestradiol is a complex process involving multiple enzymatic pathways, primarily occurring in the liver and gut wall.[2] The hydroxylation of ethinylestradiol is a critical step in its metabolism, leading to the formation of various metabolites, including 6 β -Hydroxy-ethinylestradiol.

The Role of Cytochrome P450 Enzymes

The cytochrome P450 (CYP) superfamily of enzymes plays a pivotal role in the oxidative metabolism of a vast array of xenobiotics, including ethinylestradiol.[2] In vitro studies using human liver microsomes and recombinant CYP enzymes have identified CYP3A4 and CYP2C9 as the major contributors to the oxidative metabolism of ethinylestradiol.[3][4] While 2-hydroxylation is a major metabolic pathway, hydroxylation at the 6 β -position also occurs, mediated predominantly by CYP3A4.[3][4]

The metabolic pathway can be visualized as follows:



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Sources

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